

An In-depth Technical Guide on the Material Safety of 4-tert-Pentylcyclohexanone

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Compound of Interest

Compound Name: 4-tert-Pentylcyclohexanone

Cat. No.: B096371

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **4-tert-pentylcyclohexanone** (CAS No. 16587-71-6). The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge for the safe handling, storage, and disposal of this compound.

Chemical Identification and Physical Properties

4-tert-Pentylcyclohexanone, also known as 4-tert-amylcyclohexanone, is a colorless liquid with a sweet, woody, and camphoraceous odor.^{[1][2]} It is primarily used as a fragrance ingredient in various consumer products.^{[2][3]}

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	4-(1,1-dimethylpropyl)cyclohexan-1-one
CAS Number	16587-71-6[1]
Molecular Formula	C11H20O[1]
Molecular Weight	168.28 g/mol [1]
Synonyms	4-tert-Amylcyclohexanone, Orivone, Orris Hexanone[1][4]

Table 2: Physical and Chemical Properties

Property	Value	Reference
Physical State	Liquid	[1]
Appearance	Colorless	[1]
Odor	Sweet, woody, camphoraceous	[1][2]
Boiling Point	124 - 125 °C / 255.2 - 257 °F	[1]
Flash Point	104 °C / 219.2 °F	[1]
Specific Gravity	0.9200	[1]
Vapor Density	5.80	[1]
Water Solubility	Insoluble	[3]
Solubility in Other Solvents	Soluble in alcohol and perfume materials	[3]
log Pow	3.9	[1]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-tert-pentylcyclohexanone** is classified with the following hazards:

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	5	H303 - May be harmful if swallowed
Acute Dermal Toxicity	5	H313 - May be harmful in contact with skin
Skin Irritation	2	H315 - Causes skin irritation
Eye Irritation	2	H319 - Causes serious eye irritation
Chronic Aquatic Toxicity	2	H411 - Toxic to aquatic life with long lasting effects

Note: There are varying classifications across different suppliers. Some classifications indicate no hazards required to be labeled.[\[1\]](#)[\[5\]](#)

Toxicological Information

The toxicological properties of **4-tert-pentylcyclohexanone** have been evaluated through various studies. The primary routes of exposure are oral and dermal contact.

Table 4: Acute Toxicity Data

Route	Species	Value	Reference
Oral LD50	Rat	4700 mg/kg	[2]
Dermal LD50	Rabbit	4700 mg/kg	[2]

Experimental Protocols

Detailed experimental protocols for the cited acute toxicity studies (LD50) are not publicly available in the searched literature. These studies are typically conducted according to standardized guidelines, such as those from the Organisation for Economic Co-operation and

Development (OECD), but the specific details of the experiments for this compound were not found.

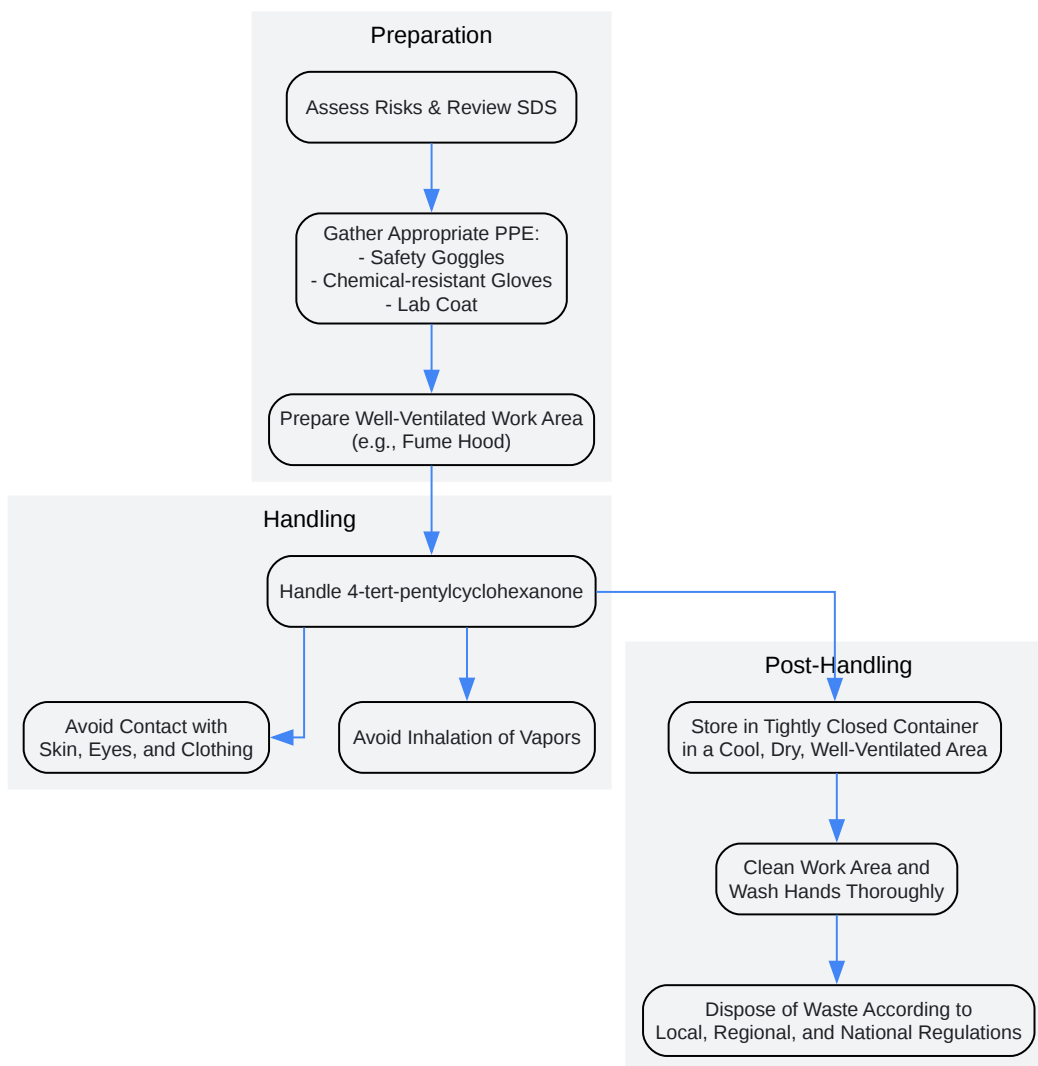
Safe Handling and Storage

Proper handling and storage procedures are crucial to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Personal Protective Equipment (PPE) and Safe Handling Workflow

The following diagram illustrates the recommended workflow for the safe handling of **4-tert-pentylcyclohexanone**, including the necessary personal protective equipment.

Safe Handling Workflow for 4-tert-Pentylcyclohexanone

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **4-tert-pentylcyclohexanone**.

Storage Conditions

Store **4-tert-pentylcyclohexanone** in a tightly closed container in a cool, dry, and well-ventilated area.[6] Keep it away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

In case of accidental exposure or spillage, the following first-aid and emergency measures should be taken.

First-Aid Measures

Table 5: First-Aid Measures

Exposure Route	First-Aid Procedure	Reference
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.	[1]
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.	[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention immediately if symptoms occur.	[1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[1]

Accidental Release Measures

In the event of a spill, ensure adequate ventilation and wear appropriate personal protective equipment.[6] Contain the spillage and clean it up promptly. Gross spillages should be contained by using sand or inert powder and disposed of according to local regulations.[6] Avoid release into the environment.[6]

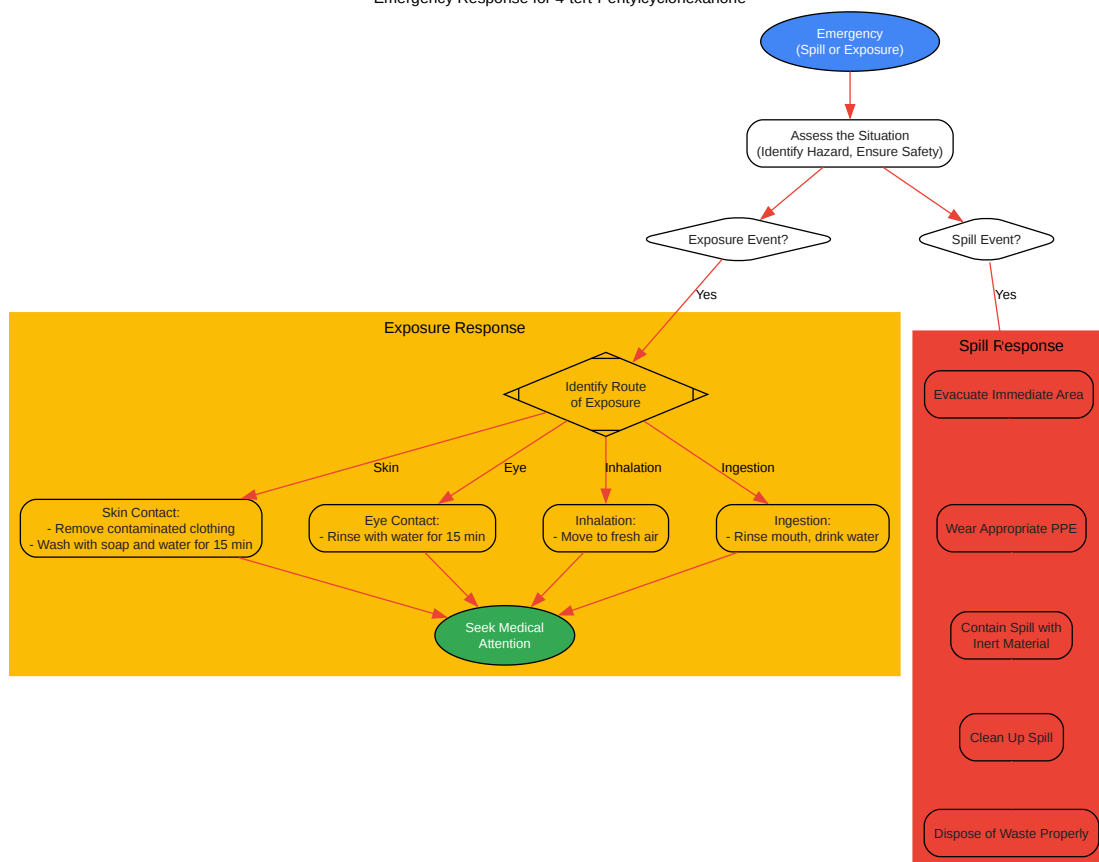
Fire-Fighting Measures

Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam to extinguish a fire involving **4-tert-pentylcyclohexanone**. Firefighters should wear self-contained breathing apparatus and full protective gear.

Emergency Response Logical Flow

The following diagram illustrates the logical flow of actions to be taken in an emergency situation involving **4-tert-pentylcyclohexanone**.

Emergency Response for 4-tert-Pentylcyclohexanone

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Caption: Logical flow for emergency response to incidents involving **4-tert-pentylcyclohexanone**.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.

Conclusion

This technical guide summarizes the key material safety data for **4-tert-pentylcyclohexanone**. While it is classified as having low acute toxicity, it can cause skin and eye irritation and is toxic to aquatic life with long-lasting effects. Adherence to the safe handling, storage, and emergency procedures outlined in this document is essential for minimizing risks in a laboratory or research setting. Users should always consult the most up-to-date Safety Data Sheet from their supplier before handling this chemical.

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